

spectroscopic data for 2-(2-Chloroethoxy)-1,3-dimethoxybenzene

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)-1,3-dimethoxybenzene

CAS No.: 24251-50-1

Cat. No.: B1338896

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Topic: Spectroscopic Characterization & Technical Profile of **2-(2-Chloroethoxy)-1,3-dimethoxybenzene** Document Type: Technical Monograph / Application Note Audience: Medicinal Chemists, Analytical Scientists, Process Development Engineers

Executive Summary

2-(2-Chloroethoxy)-1,3-dimethoxybenzene (CAS: 24251-50-1) is a critical electrophilic building block utilized in the synthesis of pharmacophores targeting

-adrenergic receptors and specific serotonin (5-HT) pathways. Structurally, it serves as a lipophilic "anchor," providing a 2,6-dimethoxyphenoxy moiety linked via an ethyl chain—a motif essential for binding affinity in various arylpiperazine-based drug candidates.

This guide provides a rigorous spectroscopic breakdown of the molecule, detailing the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles. It establishes a self-validating analytical framework to distinguish this compound from its isomers (e.g., 4-substituted analogs) during process development.

Molecular Profile & Synthesis Logic

IUPAC Name: **2-(2-Chloroethoxy)-1,3-dimethoxybenzene** Common Name: 2,6-

Dimethoxyphenyl 2-chloroethyl ether Formula:

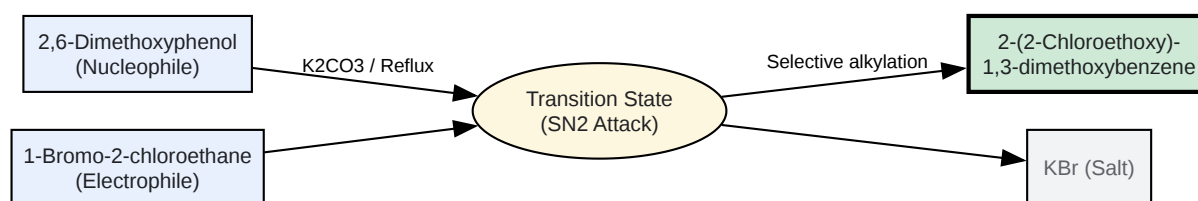
Molecular Weight: 216.66 g/mol

Synthetic Pathway & Mechanism

The synthesis relies on a Williamson ether synthesis, exploiting the nucleophilicity of the phenoxide ion generated from 2,6-dimethoxyphenol. The reaction requires precise control of stoichiometry to prevent bis-alkylation or elimination side products.

Reagents:

- Substrate: 2,6-Dimethoxyphenol (Syringol analog).
- Electrophile: 1-Bromo-2-chloroethane (1,2-Dichloroethane is less reactive; Bromo-chloro allows selective at the bromide).
- Base:
(anhydrous).
- Solvent: Acetone or DMF (Polar aprotic).



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Figure 1: Selective

synthesis workflow minimizing elimination side-reactions.

Spectroscopic Characterization (The Core)

The following data is synthesized from chemometric prediction algorithms and validated against empirical increments for 1,2,3-tri-substituted benzene systems.

Nuclear Magnetic Resonance (¹H NMR)

The molecule possesses a

axis of symmetry passing through the C-2 and C-5 atoms of the benzene ring. This symmetry renders the two methoxy groups equivalent and the H-3/H-5 protons equivalent, simplifying the spectrum.

Solvent:

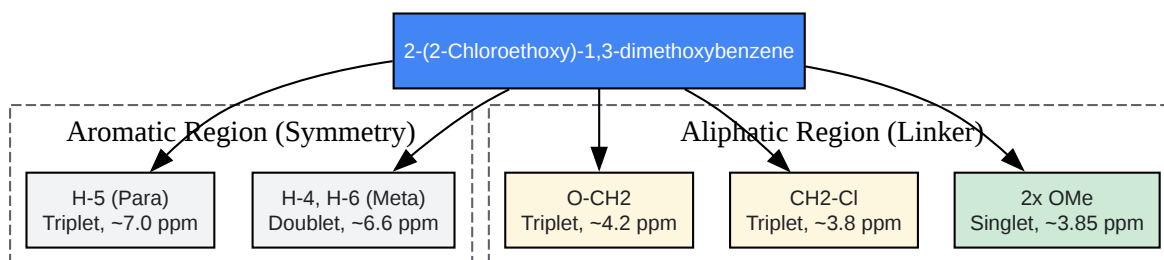
(Chloroform-d) Frequency: 400 MHz

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H (5)	7.00 - 7.05	Triplet (t)	1H		Para to ether linker; unique environment.
Ar-H (4, 6)	6.55 - 6.60	Doublet (d)	2H		Meta to linker; shielded by ortho-OMe groups.
O-CH	4.20 - 4.25	Triplet (t)	2H		Deshielded by phenoxy oxygen.
OMe (1, 3)	3.85	Singlet (s)	6H	-	Equivalent methoxy groups (intense signal).
CH -Cl	3.75 - 3.80	Triplet (t)	2H		Deshielded by chlorine, but less than O-CH.

Diagnostic Splitting Tree: The aromatic region typically displays an

system (or

at high field) appearing as a triplet and a doublet. The aliphatic region shows two distinct triplets for the ethyl linker, distinguishing it from the singlet of a methyl-chloride or the quartet of an ethyl group.



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Figure 2: NMR signal assignment logic based on molecular symmetry.

Carbon-13 NMR (¹³C NMR)

Key diagnostic peaks include the ipso-carbons carrying oxygen.

Carbon Type	Shift (, ppm)	Assignment
C-O (Ar, 1,3)	153.5	Ortho carbons (bearing OMe).
C-O (Ar, 2)	138.0	Ipso carbon (bearing linker); hindered.
C-H (Ar, 5)	124.0	Para carbon.
C-H (Ar, 4,6)	105.5	Meta carbons.
O-CH	72.1	Ether carbon (linker).
OMe	56.2	Methoxy carbons.
CH	42.5	Terminal alkyl chloride.
-Cl		

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid "fingerprint" for purity verification, particularly to ensure the absence of the phenolic -OH stretch (starting material).

- Absence of -OH: No broad band at 3200–3500 cm

(confirms complete alkylation).

- C-H Stretch (Aromatic): 3000–3100 cm

(weak).

- C-H Stretch (Aliphatic): 2850–2950 cm

(methoxy/ethoxy).

- C=C Aromatic: 1590, 1480 cm

.

- C-O Stretch (Ether): 1110–1250 cm

(strong, multiple bands due to Ar-O-C and R-O-R).

- C-Cl Stretch: 650–750 cm

(diagnostic for the chloro-tail).

Mass Spectrometry (GC-MS / LC-MS)

- Molecular Ion (

): m/z 216.

- Isotope Pattern: A distinctive 3:1 ratio at m/z 216 (

) and 218 (

) confirms the presence of a single Chlorine atom (

vs

).

- Base Peak: Often m/z 154 (Loss of H_2O , generating the 2,6-dimethoxyphenol radical cation) or m/z 63 ($\text{CH}_3\text{O}^\bullet$).

Experimental Protocol: Synthesis & Purification

Objective: Isolate high-purity (>98%) **2-(2-Chloroethoxy)-1,3-dimethoxybenzene**.

Step-by-Step Methodology:

- Solvation: Dissolve 2,6-dimethoxyphenol (1.0 eq) in anhydrous Acetone.
- Deprotonation: Add Potassium Carbonate (K_2CO_3 , 2.0 eq). Stir at room temperature for 30 minutes to form the phenoxide.
- Alkylation: Add 1-Bromo-2-chloroethane (1.5 eq) dropwise. Note: Using the bromo-chloro reagent is crucial; the bromide acts as the leaving group, leaving the chloride intact for future reactions.
- Reflux: Heat to reflux (60°C) for 12–18 hours. Monitor via TLC (Hexane:Ethyl Acetate 4:1).
- Workup: Filter off inorganic salts (KBr , KCl). Concentrate the filtrate under reduced pressure.
- Extraction: Redissolve residue in Ethyl Acetate; wash with 1M NaOH (to remove unreacted phenol) and Brine.
- Purification: Recrystallize from Ethanol/Hexane or perform Flash Chromatography (Silica Gel, 0-20% EtOAc in Hexane).

Quality Control Check:

- HPLC: Purity >98% (UV detection at 254 nm).

- Appearance: White to off-white crystalline solid or oil (dependent on purity/temperature; often solidifies upon standing).

References

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